

Physicochemical Properties of 1-Azido-4-iodobutane

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Compound of Interest

Compound Name: 1-Azido-4-iodobutane

Cat. No.: B3378850

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1-Azido-4-iodobutane is a bifunctional chemical compound featuring both an azide and an iodo functional group. Its chemical formula is $C_4H_8IN_3$ [1][2]. This structure makes it a useful reagent in various chemical syntheses, particularly in the realm of bioconjugation and click chemistry.

Molecular Weight

The molecular weight of **1-azido-4-iodobutane** is a key parameter for any experimental work. The calculated molecular weight is approximately 225.03 g/mol [2][3]. The monoisotopic mass is 224.97629 Da [1][2].

A detailed breakdown of the molecular weight based on the constituent atoms is provided in the table below.

| Element | Symbol | Atomic Number | Quantity | Standard Atomic Weight (g/mol) | Total Contribution (g/mol) |
|----------|---------|---------------|----------|----------------------------------|------------------------------|
| Carbon | C | 6 | 4 | [12.0096, 12.0116][4][5] | ~48.04 |
| Hydrogen | H | 1 | 8 | [1.00784, 1.00811][6][7][8] | ~8.064 |
| Iodine | I | 53 | 1 | 126.904[9][10] | 126.904 |
| Nitrogen | N | 7 | 3 | [14.00643, 14.00728][4][11][12] | ~42.021 |
| Total | ~225.03 | | | | |

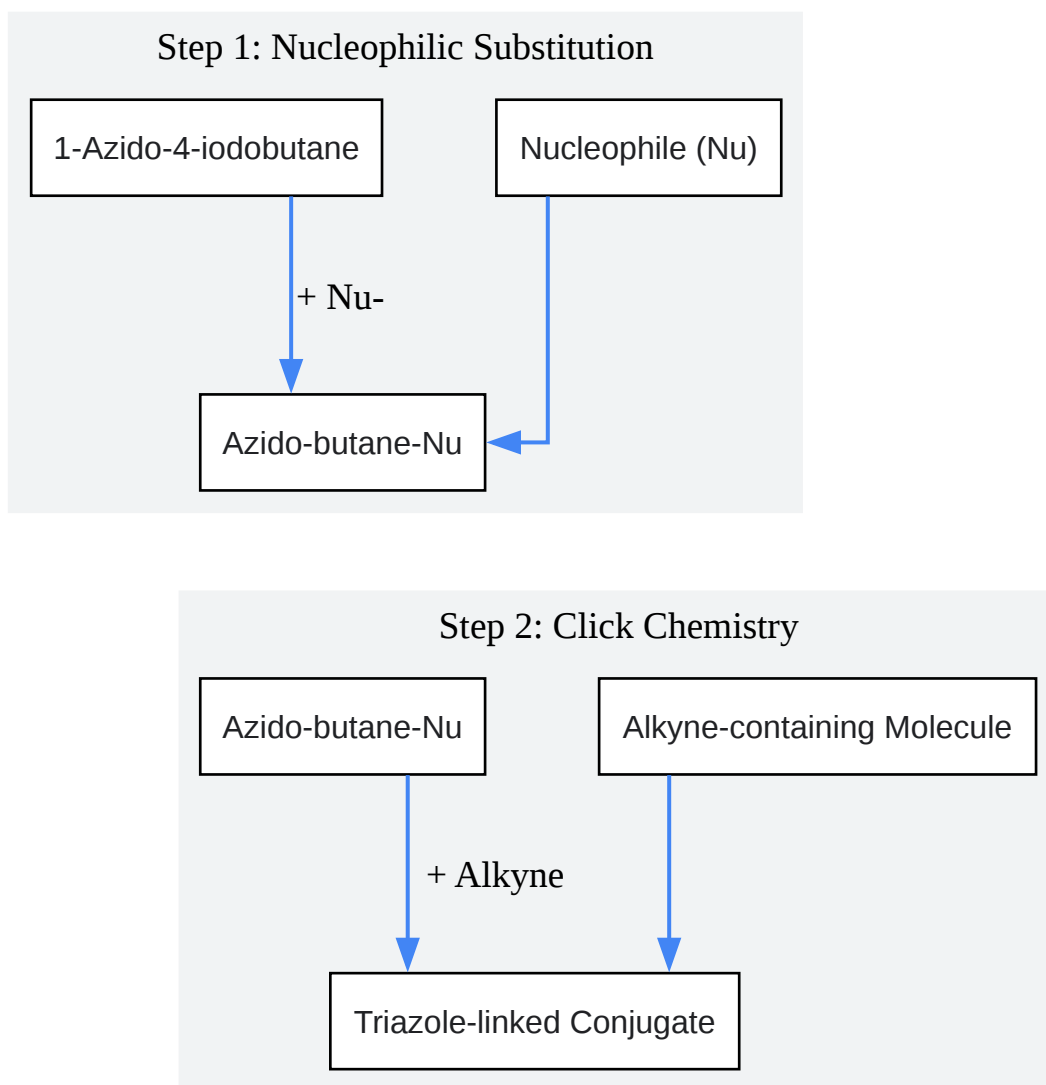
Note: The standard atomic weights for Carbon, Hydrogen, and Nitrogen are presented as intervals due to natural isotopic abundance variations. For practical laboratory calculations, the conventional atomic weights are often used (C: 12.011, H: 1.008, N: 14.007).

Experimental Considerations

Due to the presence of the azide group, **1-azido-4-iodobutane** should be handled with care as azides can be energetic materials. The iodo- group makes the compound susceptible to nucleophilic substitution reactions.

Potential Experimental Workflow

Given its structure, **1-azido-4-iodobutane** is well-suited for sequential conjugation reactions. For instance, the iodide can be displaced by a nucleophile, followed by the use of the azide group in a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or a strain-promoted azide-alkyne cycloaddition (SPAAC) "click" reaction. A generalized experimental workflow is depicted below.



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Caption: Generalized workflow for the use of **1-azido-4-iodobutane**.

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